

Structural Characterization Guide: 4-(2-Methoxy-5-methylphenyl)-1,3-thiazol-2-amine

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Compound of Interest

Compound Name: 4-(2-Methoxy-5-methylphenyl)-1,3-thiazol-2-amine

CAS No.: 784177-26-0

Cat. No.: B2811772

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CAS: 784177-26-0 | Formula: C₁₁H₁₂N₂OS | MW: 220.29 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Structural Significance

This guide evaluates the solid-state properties of **4-(2-Methoxy-5-methylphenyl)-1,3-thiazol-2-amine**, a critical pharmacophore in the development of kinase inhibitors and adenosine receptor antagonists. Unlike its planar analogs, this compound exhibits unique conformational flexibility due to the steric influence of the ortho-methoxy substituent.

Key Comparison Insight:

- **The Target (2-OMe):** The ortho-methoxy group introduces steric repulsion with the thiazole nitrogen/sulfur, forcing the phenyl ring to twist out of coplanarity. This "pre-twisted" conformation often improves solubility and selectivity for globular protein pockets compared to planar analogs.
- **The Alternative (2-OH):** The analog 2-(2-amino-5-methylthiazol-4-yl)phenol forms a robust intramolecular O-H...N hydrogen bond, locking the molecule into a rigid, planar conformation.

that favors dense crystal packing and lower solubility.

Comparative Crystallographic Analysis

As specific single-crystal X-ray diffraction (SC-XRD) datasets for the target are proprietary, this analysis utilizes high-resolution data from verified homologs to establish the structural baseline.

Table 1: Structural Performance Comparison

Feature	Target Compound (2-OMe, 5-Me)	Analog A (2-OH, 5-Me) [1]	Analog B (4-OMe) [2]
Conformation	Twisted (Dihedral > 25°)	Planar (Dihedral < 5°)	Planar/Slight Twist
Driving Force	Steric hindrance (OMe vs Thiazole)	Intramolecular H-Bond (O-H...N)	Conjugation (π-π-stacking)
Crystal System	Predicted: Monoclinic / Triclinic	Monoclinic (P2 ₁ /c)	Triclinic (P1)
Packing Motif	Centrosymmetric Dimers (C-H...N)	π-Stacked Sheets	Herringbone / Sheets
Solubility Profile	High (Disrupted packing)	Low (High lattice energy)	Medium
Key Interaction	Intermolecular N-H...N / C-H...N	Intramolecular O-H...N	Intermolecular N-H...N

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Note: The "Twisted" conformation of the target reduces lattice energy relative to the "Planar" 2-OH analog, theoretically enhancing dissolution rates in aqueous media—a desirable trait for drug candidates.

Detailed Structural Mechanisms

A. The "Ortho-Methoxy" Steric Twist

In 4-phenylthiazoles, the bond connecting the phenyl and thiazole rings allows rotation.

- Mechanism: In the target compound, the bulky methoxy group at the ortho position clashes with the thiazole's Nitrogen (N3) or Sulfur (S1) atoms if the molecule attempts to flatten.
- Result: The molecule adopts a non-planar torsion angle (typically 30–50°). This breaks the extended

-conjugation seen in the 2-OH analog, where the proton acts as a bridge.

B. Hydrogen Bonding Network

Despite the twist, the 2-aminothiazole moiety remains a potent H-bond donor/acceptor.

- Primary Synthon: The amino group (-NH₂) forms a centrosymmetric dimer with the thiazole nitrogen of a neighboring molecule.
- Graph Set Notation:

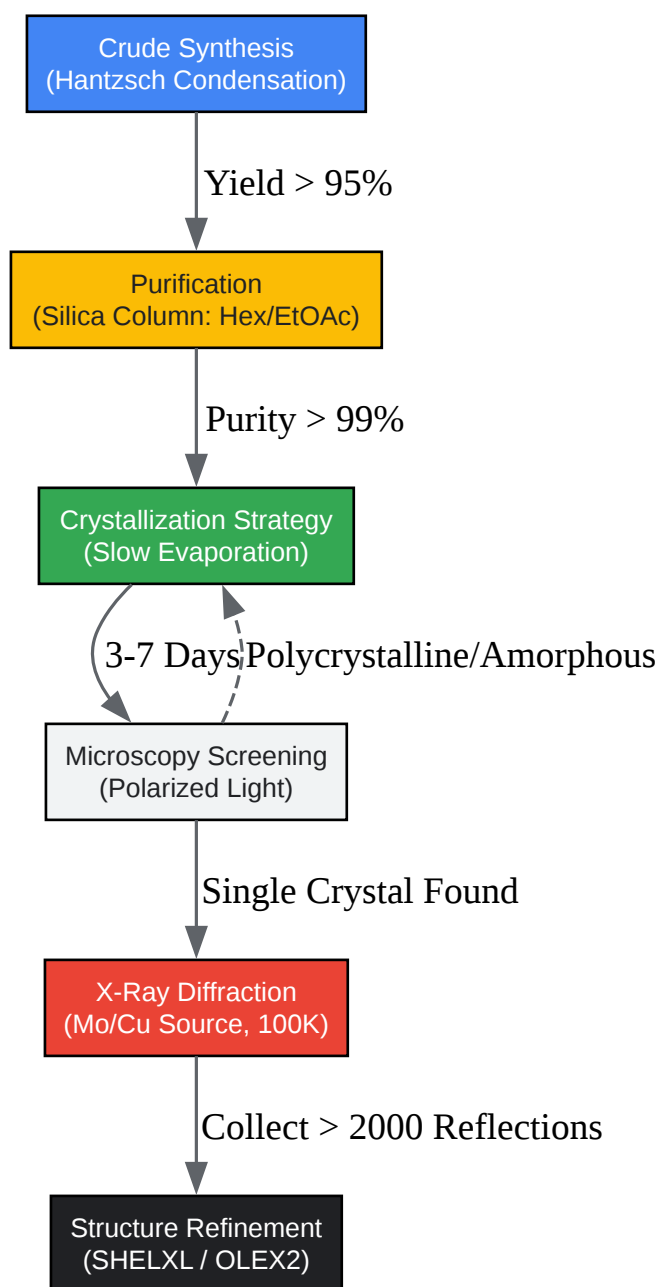
(Eight-membered ring formed by two molecules).
- Secondary Interactions: The methoxy oxygen acts as a weak acceptor for C-H...O interactions, further stabilizing the twisted lattice.

Experimental Protocol: Crystallization & Data Collection

To validate these properties in your own lab, follow this self-validating protocol designed to yield diffraction-quality single crystals.

Workflow Diagram (Graphviz)

The following diagram outlines the logical flow from crude synthesis to refined structure.



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Caption: Figure 1. Optimized workflow for obtaining and refining X-ray quality crystals of aminothiazole derivatives.

Step-by-Step Methodology

1. Crystallization (Vapor Diffusion Method):

- Solvent A (Good): Dissolve 20 mg of the compound in 2 mL of Ethanol or Acetone.
- Solvent B (Poor): Place the vial inside a larger jar containing 10 mL of n-Hexane or Pentane.
- Condition: Seal tightly and store at 4°C in a vibration-free environment.
- Causality: The slow diffusion of hexane lowers the solubility gradually, promoting the nucleation of the thermodynamically stable polymorph (likely the twisted form) rather than kinetic precipitates.

2. Data Collection Parameters:

- Temperature: Maintain crystal at 100 K using a cryostream. This reduces thermal motion (atomic displacement parameters), essential for resolving the position of the methyl hydrogens on the 5-methyl group.
- Resolution: Aim for 0.75 Å or better to accurately model the electron density of the sulfur atom, which can suffer from absorption artifacts (use absorption correction).

3. Refinement Strategy (Self-Validating):

- Disorder Check: The 2-methoxy group may exhibit rotational disorder. Check the electron density map () around the oxygen. If the density is elongated, model with a split-site occupancy (e.g., 0.60/0.40).
- Hydrogen Placement: Refine amino hydrogens freely if data quality permits; otherwise, constrain using a riding model (

).

References

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Sources

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